A Comparative Crystallographic Guide to Fluorinated Nitroaromatic Compounds for Drug Discovery

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Compound of Interest

Compound Name:	*1-Fluoro-4-(nitromethyl)benzene*
CAS No.:	*1535-41-7*
Cat. No.:	*B3105482*

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This guide provides an in-depth comparative analysis of the X-ray crystallography of **1-fluoro-4-(nitromethyl)benzene** derivatives, a class of compounds with significant potential in drug development. By understanding the three-dimensional arrangement of atoms within these molecules, researchers can gain crucial insights into their structure-activity relationships, guiding the design of more effective and specific therapeutic agents. While the crystal structure of the parent compound, **1-fluoro-4-(nitromethyl)benzene**, is not publicly available, this guide leverages crystallographic data from closely related fluorinated and nitrated benzene derivatives to provide a robust framework for comparison and prediction.

The strategic incorporation of fluorine and nitro groups into aromatic systems is a cornerstone of modern medicinal chemistry. The fluorine atom can enhance metabolic stability, binding affinity, and bioavailability, while the nitro group, a potent electron-withdrawing moiety, significantly influences the electronic properties of the molecule and can participate in key hydrogen bonding interactions. X-ray crystallography provides the definitive experimental evidence of the resulting molecular geometry and intermolecular interactions that govern the solid-state packing of these compounds.

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The Crystallographic Workflow: From Crystal to Structure

The journey from a synthesized compound to a fully elucidated crystal structure is a meticulous process requiring precision and expertise. Single-crystal X-ray diffraction (SCXRD) is the gold standard for determining the three-dimensional structure of small organic molecules at atomic resolution.[1][2] The following protocol outlines the typical workflow, emphasizing the critical considerations at each stage.

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth and Selection:
  - High-quality single crystals are paramount for a successful diffraction experiment. Common techniques for small organic molecules include slow evaporation from a suitable solvent, vapor diffusion, and slow cooling of a saturated solution.
  - A suitable crystal, typically between 0.1 and 0.3 mm in its largest dimension and free from visible defects, is carefully selected under a stereomicroscope.
- Crystal Mounting:
  - The selected crystal is mounted on a goniometer head. To mitigate radiation damage and reduce thermal vibrations during data collection, crystals are often flash-cooled to a cryogenic temperature (typically around 100 K) in a stream of cold nitrogen gas. A cryoprotectant may be used to prevent ice formation.
- Data Collection:
  - The mounted crystal is placed within a diffractometer and irradiated with a monochromatic X-ray beam.
  - As the crystal is rotated, a series of diffraction patterns are collected by a detector. Each diffraction spot contains information about the electron density within the crystal.
- Data Processing and Structure Solution:

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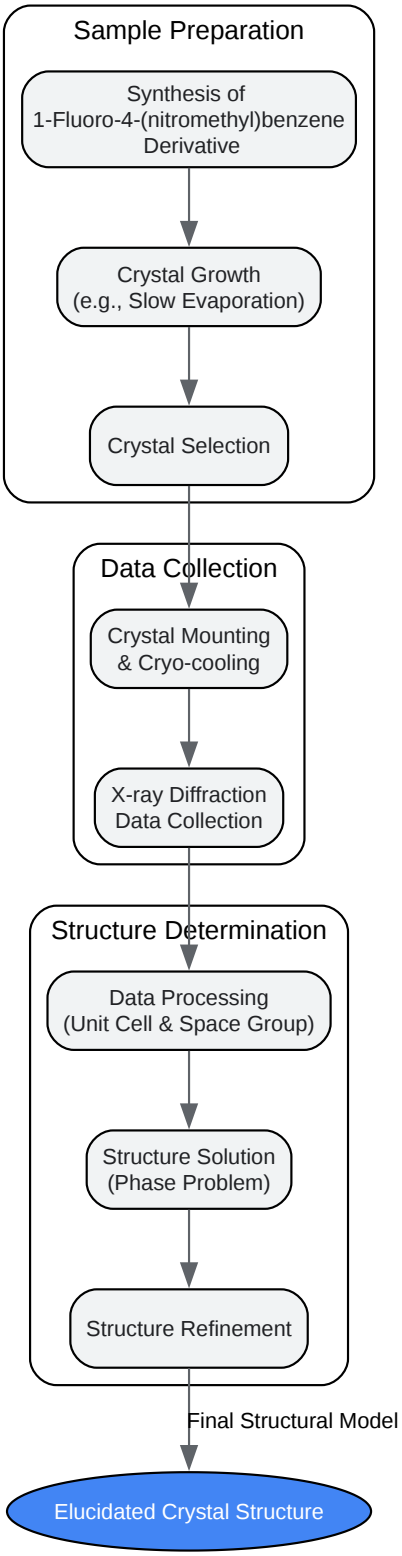
- The collected diffraction data is processed to determine the unit cell parameters and space group of the crystal.
- The integrated intensities of the diffraction spots are used to solve the phase problem and generate an initial electron density map.
- An initial molecular model is built into the electron density map.

- Structure Refinement:
  - The initial model is refined against the experimental data using least-squares methods. This iterative process optimizes the atomic coordinates, and thermal parameters to achieve the best possible fit between the calculated and observed diffraction patterns.
  - The final refined structure provides precise information on bond lengths, bond angles, and intermolecular interactions.

Experimental Workflow for Single-Crystal X-ray Diffraction

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Experimental Workflow for Single-Crystal X-ray Diffraction



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Caption: A flowchart illustrating the key stages of single-crystal X-ray diffraction analysis.

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Comparative Crystallographic Analysis

To illustrate the structural nuances of fluorinated nitroaromatic compounds, we present a comparative analysis of two relevant derivatives: 3-Fluoro-4-nitrophenyl 4-methylbenzenesulfonate[1] and 1-Chloro-2-methyl-4-nitrobenzene[2][3]. While not direct analogues of **1-fluoro-4-(nitromethyl)benzene**, their crystallographic data provide valuable insights into the influence of substituent patterns on molecular conformation and crystal packing.

Parameter	3-Fluoro-4-nitrophenyl 4-methylbenzenesulfonate[1]	1-Chloro-2-methyl-4-nitrobenzene[2][3]
Chemical Formula	$C_{13}H_{10}FNO_5S$	$C_7H_6ClNO_2$
Crystal System	Orthorhombic	Monoclinic
Space Group	$P2_12_12_1$	$P2_1/n$
a (Å)	14.2596 (5)	13.5698 (8)
b (Å)	11.4800 (3)	3.7195 (3)
c (Å)	8.3602 (2)	13.5967 (8)
α (°)	90	90
β (°)	90	91.703 (3)
γ (°)	90	90
Unit Cell Volume (Å^3)	1368.57 (7)	685.96 (10)
Molecules per Unit Cell (Z)	4	4
Dihedral Angle (Nitro/Ring)	Not reported	6.2 (3)°
Key Intermolecular Interactions	π-π stacking, C-H···O hydrogen bonds	π-π stacking, C-H···O hydrogen bonds, Cl···O contacts

Analysis of Structural Data:

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The crystallographic data reveal distinct packing arrangements for the two compounds, largely dictated by their different molecular symmetries and substituent patterns. The orthorhombic crystal system of 3-fluoro-4-nitrophenyl 4-methylbenzenesulfonate suggests a more complex packing arrangement compared to the monoclinic system of 1-chloro-2-methyl-4-nitrobenzene.

A key feature in the structure of 1-chloro-2-methyl-4-nitrobenzene is the near co-planarity of the nitro group with the benzene ring, with a dihedral angle of only 6.2(3)°.[2][3] This planarity facilitates efficient π-π stacking interactions, which, along with C-H···O hydrogen bonds and close Cl···O contacts, stabilize the crystal lattice.[2][3]

In the case of 3-fluoro-4-nitrophenyl 4-methylbenzenesulfonate, the crystal structure is stabilized by intermolecular π-π stacking with a centroid-centroid distance of 3.7806 (16) Å, and weak C-H···O hydrogen bonding is also observed.[1] The dihedral angle between the two benzene rings in this molecule is 47.63 (14)°.[1]

Synthesis and Crystallization of Precursors

The successful growth of high-quality single crystals is intrinsically linked to the synthesis and purification of the target compound. The following are representative synthetic approaches for obtaining precursors to fluorinated nitroaromatic compounds.

Synthesis of 3-Fluoro-4-nitrophenyl 4-methylbenzenesulfonate

This compound was synthesized by the reaction of 3-fluoro-4-nitrophenol with p-toluenesulfonyl chloride in the presence of pyridine.[1]

Protocol:

- To a solution of 3-fluoro-4-nitrophenol (19.10 mmol) in chloroform (20 ml) at 273 K, pyridine (3.70 ml, 45.84 mmol) was added dropwise over 20 minutes.
- p-Toluenesulfonyl chloride (22.92 mmol) was then added in small portions.
- The reaction mixture was stirred at room temperature for 12 hours.

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- The mixture was diluted with dichloromethane and washed with 10% aqueous HCl, water, and saturated aqueous NaCl.
- The organic layer was dried over Na_2SO_4 and concentrated in vacuo.
- The crude product was purified by recrystallization from ethanol to yield crystals suitable for X-ray analysis.[1]

Synthesis of 1-Chloro-2-methyl-4-nitrobenzene

This compound was prepared from 4-chloroaniline through a two-step process of oxidation followed by methylation.[2][3]

Protocol:

- 4-chloroaniline was oxidized to 4-nitrochlorobenzene using peroxytri-fluoroacetic acid in dry dichloromethane.[2][3]
- The resulting 4-nitrochlorobenzene was then subjected to Friedel-Crafts alkylation with methyl iodide in the presence of anhydrous aluminum chloride to afford the final product.[2][3]
- Single crystals were obtained by the slow evaporation of a chloroform solution of the compound over five days.[2][3]

Conclusion

This comparative guide underscores the power of X-ray crystallography in elucidating the detailed structural features of **1-fluoro-4-(nitromethyl)benzene** derivatives. By examining the crystal structures of related compounds, we can infer the likely impact of fluorine and nitromethyl substitution on molecular conformation and intermolecular interactions. The presented experimental protocols for synthesis, crystallization, and crystallographic analysis provide a practical framework for researchers in drug discovery and materials science. A thorough understanding of the three-dimensional architecture of these molecules is critical for the rational design of novel compounds with enhanced therapeutic properties.

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